

Introduction: Understanding the Utility and Risks of a Fluorinated Building Block

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Compound of Interest

Compound Name: 2-Phenyl-1,1,1-trifluoropropan-2-ol

Cat. No.: B3023649

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2-Phenyl-1,1,1-trifluoropropan-2-ol is a tertiary alcohol containing a trifluoromethyl group, a structural motif of increasing importance in medicinal chemistry and materials science. The trifluoromethyl group can significantly alter a molecule's properties, including its metabolic stability, lipophilicity, and binding affinity, making this compound a valuable building block for the synthesis of novel therapeutic agents and advanced materials.^[1] However, as with any specialized chemical reagent, a thorough understanding of its properties and associated hazards is paramount to ensure its safe and effective use in a research environment.

This document serves as a comprehensive guide for researchers, scientists, and drug development professionals. It moves beyond a simple recitation of procedural steps to provide a framework for risk assessment and management, grounded in the specific chemical nature of **2-Phenyl-1,1,1-trifluoropropan-2-ol**. The protocols herein are designed to be self-validating systems, promoting a culture of safety and scientific integrity.

Section 1: Compound Characterization and Hazard Profile

A foundational element of safe laboratory practice is a complete understanding of the chemical you are handling.^[2] This begins with its physical properties and known hazards, which dictate all subsequent handling and storage decisions.

Physicochemical Properties

The properties of **2-Phenyl-1,1,1-trifluoropropan-2-ol** are summarized below. This data is essential for predicting its behavior under various laboratory conditions, from reaction setups to storage environments.

Property	Value	Source
IUPAC Name	2-Phenyl-1,1,1-trifluoropropan-2-ol	[3]
CAS Number	426-54-0	[4][5]
Molecular Formula	C ₉ H ₉ F ₃ O	[3][4][5]
Molecular Weight	190.16 g/mol	[3][5]
Appearance	Colorless liquid	[1]
Boiling Point	223.5°C at 760 mmHg	[6]
Flash Point	99.9°C	[6]
Density	~1.238 g/cm ³	[6]

GHS Hazard Identification and Rationale

The Globally Harmonized System (GHS) provides a standardized framework for hazard communication. **2-Phenyl-1,1,1-trifluoropropan-2-ol** is classified with the following hazards, necessitating specific precautionary measures.[4]

- H315 - Causes skin irritation: This is likely due to the compound's ability to defat the skin upon prolonged contact, leading to dryness, redness, and irritation.
- H319 - Causes serious eye irritation: The chemical can cause significant, but reversible, damage upon contact with eye tissue. This requires immediate and thorough flushing.
- H335 - May cause respiratory irritation: Inhalation of vapors or aerosols can irritate the mucous membranes of the respiratory tract, leading to coughing and discomfort.[4]

The signal word associated with this compound is "Warning".[4] It is crucial to internalize these hazards as they form the logical basis for the personal protective equipment (PPE) and

engineering controls detailed in the following sections.

Section 2: Protocol for Safe Handling and Use

Safe handling is an active process that begins before the container is opened and ends only when all contaminated materials are properly disposed of. The following protocol is designed to mitigate the risks identified in Section 1.

Pre-Handling Risk Assessment and Preparation

- Consult the Safety Data Sheet (SDS): Before any new procedure, always review the SDS for **2-Phenyl-1,1,1-trifluoropropan-2-ol**.^{[2][7]} Ensure documentation is readily available to all personnel.^[8]
- Designate a Work Area: All handling of this compound should occur within a certified chemical fume hood to control vapor inhalation.^{[2][7]} This engineering control is the primary defense against respiratory irritation.
- Assemble Personal Protective Equipment (PPE): The choice of PPE is a direct response to the compound's hazards.
 - Eye Protection: Wear chemical safety goggles or a face shield to protect against splashes.^{[2][9]}
 - Hand Protection: Wear nitrile or other chemically-resistant gloves. Always check the glove manufacturer's compatibility chart. Wash hands thoroughly after handling, even if gloves were worn.^{[2][9]}
 - Body Protection: A standard laboratory coat is required.^[2]
- Prepare for Emergencies: Know the location and proper operation of the nearest safety shower, eyewash station, and fire extinguisher before beginning work.^{[7][10]}

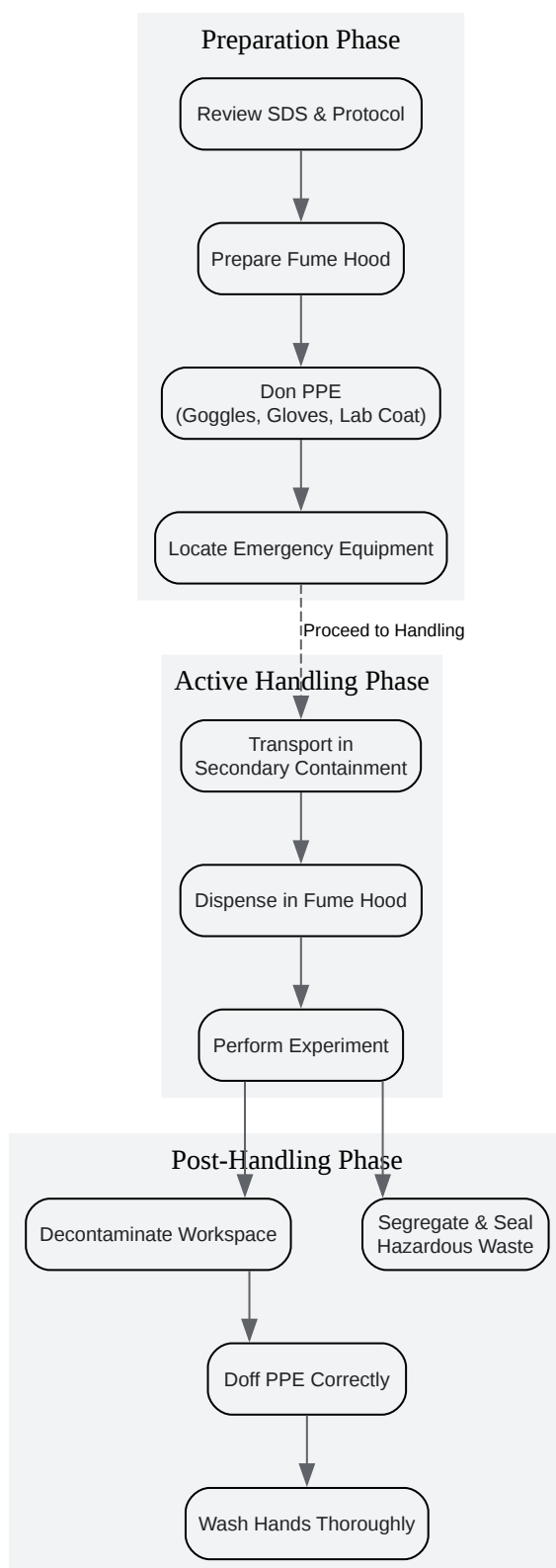
Step-by-Step Handling Protocol

- Transportation: When moving the container from storage to the work area, place it in a secondary containment carrier (e.g., a rubber bucket or plastic tote) to prevent spills in case of breakage.^[11]

- Dispensing:
 - Perform all transfers and dispensing of the liquid inside a chemical fume hood.[2]
 - Ground and bond containers when transferring larger quantities to prevent static discharge, although the high flash point makes this a lower risk than with highly volatile solvents.[12][13]
 - Use designated and clearly labeled glassware. Never pipette by mouth.[14]
- During Use:
 - Keep the container tightly closed when not in use to prevent the release of vapors.[14][15]
 - Avoid heating the material near open flames or strong ignition sources. While it has a high flash point, it is still a combustible liquid.[16]
- Post-Handling:
 - Thoroughly decontaminate the work surface after use.
 - Wash hands immediately and thoroughly upon completion of the task.[2]
- Waste Disposal:
 - Collect waste containing **2-Phenyl-1,1,1-trifluoropropan-2-ol** in a dedicated, clearly labeled, and sealed hazardous waste container.[7]
 - Do not mix this waste with incompatible materials, particularly strong oxidizing agents.[7]
 - Follow all institutional and local regulations for hazardous waste disposal.

Handling Workflow Diagram

The following diagram illustrates the logical flow of the safe handling protocol.



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Caption: Workflow for the safe handling of **2-Phenyl-1,1,1-trifluoropropan-2-ol**.

Section 3: Protocol for Safe Storage

Proper storage is a critical, passive safety measure that protects not only the integrity of the chemical but also the safety of all laboratory personnel.^[17] The primary goals are to prevent accidental release, degradation, and contact with incompatible materials.

General Storage Principles

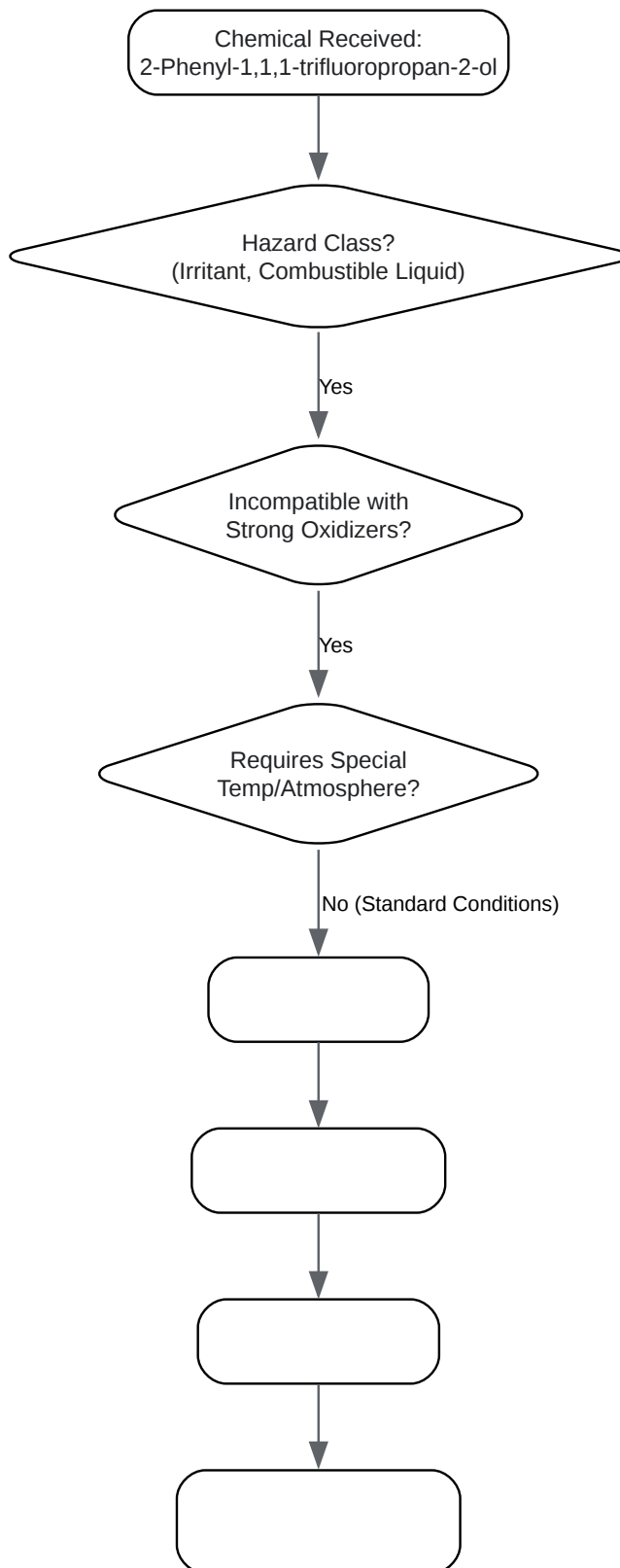
- **Inventory Management:** Maintain a real-time inventory of all chemicals.^{[8][18]} Upon receipt, label the container with the date it was received and the date it is first opened.^{[19][20]}
- **Minimization:** Store only the minimum quantity of the chemical necessary for ongoing research.^{[15][21]}
- **Location:** Do not store chemicals on benchtops, in fume hoods, or on the floor.^{[15][19][22]} Store large or heavy containers below shoulder height.^{[2][21]}

Specific Storage Protocol for 2-Phenyl-1,1,1-trifluoropropan-2-ol

- **Container:** Keep the compound in its original, tightly sealed container.^[9] Ensure the label is intact, legible, and facing outward.^{[7][21]}
- **Environment:** Store in a cool, dry, and dark place.^[9] The storage area must be well-ventilated.^{[14][19]} Avoid storage near heat sources or in direct sunlight.^{[15][16]}
- **Segregation by Hazard Class:** This is the most critical aspect of chemical storage.^[14]
 - Store **2-Phenyl-1,1,1-trifluoropropan-2-ol** with other organic compounds and away from incompatible hazard classes.
 - **CRITICAL INCOMPATIBILITY:** Store separately from strong oxidizing agents (e.g., nitric acid, perchlorates, peroxides).^{[4][21]} A violent reaction can occur upon mixing.
 - Also, ensure segregation from strong acids and bases.^{[7][20]}
- **Containment:** Store liquid containers within secondary containment, such as a chemically resistant tray, to contain any potential leaks or spills.^{[7][14][19]}

Storage Decision Diagram

This diagram outlines the decision-making process for ensuring proper storage.



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Caption: Decision tree for the correct storage of **2-Phenyl-1,1,1-trifluoropropan-2-ol**.

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References

- 1. benchchem.com [benchchem.com]
- 2. gz-supplies.com [gz-supplies.com]
- 3. 1,1,1-Trifluoro-2-phenylpropan-2-ol | C₉H₉F₃O | CID 123580 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. synquestlabs.com [synquestlabs.com]
- 5. scbt.com [scbt.com]
- 6. echemi.com [echemi.com]
- 7. Safety Rules in Chemical Laboratories: A Practical Guide | US [sdsmanager.com]
- 8. Ten Tips for Handling Hazardous Chemicals in a Lab | Lab Manager [labmanager.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. oshaeducationcenter.com [oshaeducationcenter.com]
- 11. Management of Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 12. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 13. fishersci.com [fishersci.com]
- 14. Chemical Handling and Storage - Environmental Health and Safety [ehs.iastate.edu]
- 15. 7.9.1 General Storage Guidelines | Environment, Health and Safety [ehs.cornell.edu]
- 16. sigmaaldrich.com [sigmaaldrich.com]
- 17. apolloscientific.co.uk [apolloscientific.co.uk]
- 18. thesafetygeek.com [thesafetygeek.com]

- 19. research.uga.edu [research.uga.edu]
- 20. Safe Handling and Storage of Chemicals | Environmental Health & Safety [bu.edu]
- 21. nottingham.ac.uk [nottingham.ac.uk]
- 22. iedu.mui.ac.ir [iedu.mui.ac.ir]
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